

Isolation of Cleroindicin B from Sinningia allagophylla: A Technical Guide

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Compound of Interest

Compound Name: Cleroindicin B

Cat. No.: B173269

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This technical guide provides a comprehensive overview of the isolation and characterization of **Cleroindicin B**, a cyclohexylethanoid derivative, from the tubers of *Sinningia allagophylla*. This document outlines the detailed experimental protocols for extraction, fractionation, and purification, presents the available quantitative data in a structured format, and illustrates the experimental workflow. Due to the limited publicly available information on the specific signaling pathways of **Cleroindicin B**, a generalized diagram of potential pathways is provided based on the known biological activities of related compounds from the *Sinningia* and *Clerodendrum* genera.

Quantitative Data Summary

The following table summarizes the quantitative data obtained during a representative isolation of **Cleroindicin B** from *Sinningia allagophylla* tubers.

Parameter	Value	Reference
Starting Plant Material (Dried, Powdered Tubers)	166.2 g	Verdan et al., 2021
Crude Ethanolic Extract	27.2 g	Verdan et al., 2021
Ethyl Acetate Soluble Portion	2.9 g	Verdan et al., 2021
Subfraction FA1.5	43.7 mg	Verdan et al., 2021
Isolated Cleroindicin B	4.2 mg	Verdan et al., 2021
Overall Yield (from crude extract)	~0.017%	Calculated

Spectroscopic Data for Cleroindicin B

The definitive identification of **Cleroindicin B** relies on spectroscopic analysis. The following table is a placeholder for the ^1H NMR, ^{13}C NMR, and HRMS data, which should be referenced from the original publication by Tian et al. (1997) that first described this compound.

| ^1H NMR (CDCl_3) | ^{13}C NMR (CDCl_3)

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